

Personal protective equipment for handling **tert-Butyl chloroacetate**

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Compound of Interest

Compound Name: *tert-Butyl chloroacetate*

Cat. No.: B093202

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Essential Safety and Handling Guide for **tert-Butyl Chloroacetate**

For researchers, scientists, and drug development professionals, the safe handling and disposal of reactive chemical reagents like **tert-Butyl chloroacetate** are paramount to ensuring laboratory safety, environmental protection, and regulatory compliance. This document provides essential, step-by-step procedures for the safe management of **tert-Butyl chloroacetate**, establishing a foundation of trust and safety in your laboratory operations.

tert-Butyl chloroacetate is a flammable, corrosive, and toxic liquid that is harmful if swallowed, inhaled, or absorbed through the skin.^{[1][2][3][4]} It is also a lachrymator, meaning it can cause tearing.^{[1][3][4]} Adherence to the following safety protocols is mandatory.

Immediate Safety and Handling Considerations

Before any handling or disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **tert-Butyl chloroacetate**.

Engineering Controls:

- Always handle **tert-Butyl chloroacetate** in a certified chemical fume hood to avoid inhalation of vapors.^{[1][3][5]}

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[2]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][5]

Personal Protective Equipment (PPE): The following personal protective equipment is mandatory when handling **tert-Butyl chloroacetate**:

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8 inches).[1][6]
Skin Protection	Chemically resistant gloves (e.g., nitrile) and a standard laboratory coat.[1] Impervious clothing should be worn to prevent skin contact.[7]
Respiratory Protection	All handling must be performed in a chemical fume hood.[1][2] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][3]

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before starting work, ensure all necessary PPE is worn correctly. Confirm the chemical fume hood is functioning properly. Have spill control materials readily available.
- Handling: Use spark-proof tools and explosion-proof equipment.[2][3][5] Avoid contact with skin, eyes, and clothing.[5][6][7] Do not breathe vapors or mist.[2][3] Ground and bond containers when transferring material to prevent static discharge.[5]
- Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition.[3][6][7] Keep containers tightly closed.[3][6][7] This material is moisture-sensitive.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, metals, and strong reducing agents.[2]

First Aid Measures

Immediate medical attention is required for any exposure.[2]

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air.[3][6][7] If not breathing, give artificial respiration.[3][6][7] Consult a physician.[3][6][7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][3][7] Immediate medical attention is required.[2][4]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[2][3][7] Consult a physician.[7]
Ingestion	Do NOT induce vomiting.[2][5] Rinse mouth with water.[7] Never give anything by mouth to an unconscious person.[5][7] Call a physician or poison control center immediately.[2]

Disposal Plan: Step-by-Step Waste Management

The primary and most critical directive for the disposal of **tert-Butyl chloroacetate** is that it must be treated as hazardous waste.[1][3] Under no circumstances should this chemical or its solutions be disposed of down the drain or in regular trash.[1]

- Waste Collection: Collect surplus and non-recyclable solutions in a designated, labeled, and closed container.[7]
- Waste Segregation: As a halogenated organic compound, **tert-Butyl chloroacetate** waste must be segregated from non-halogenated solvent waste streams.[1]
- Professional Disposal: Contact a licensed professional waste disposal service to dispose of this material.[1][7] The recommended method is to burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[7]

Spill and Leak Procedures

- Immediate Action: Evacuate personnel to a safe area.[6] Remove all sources of ignition.[2][3][6]
- Containment: Absorb the spill with inert material such as vermiculite, sand, or earth.[3][5]
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[3][5]
- Ventilation: Ensure adequate ventilation.[6]

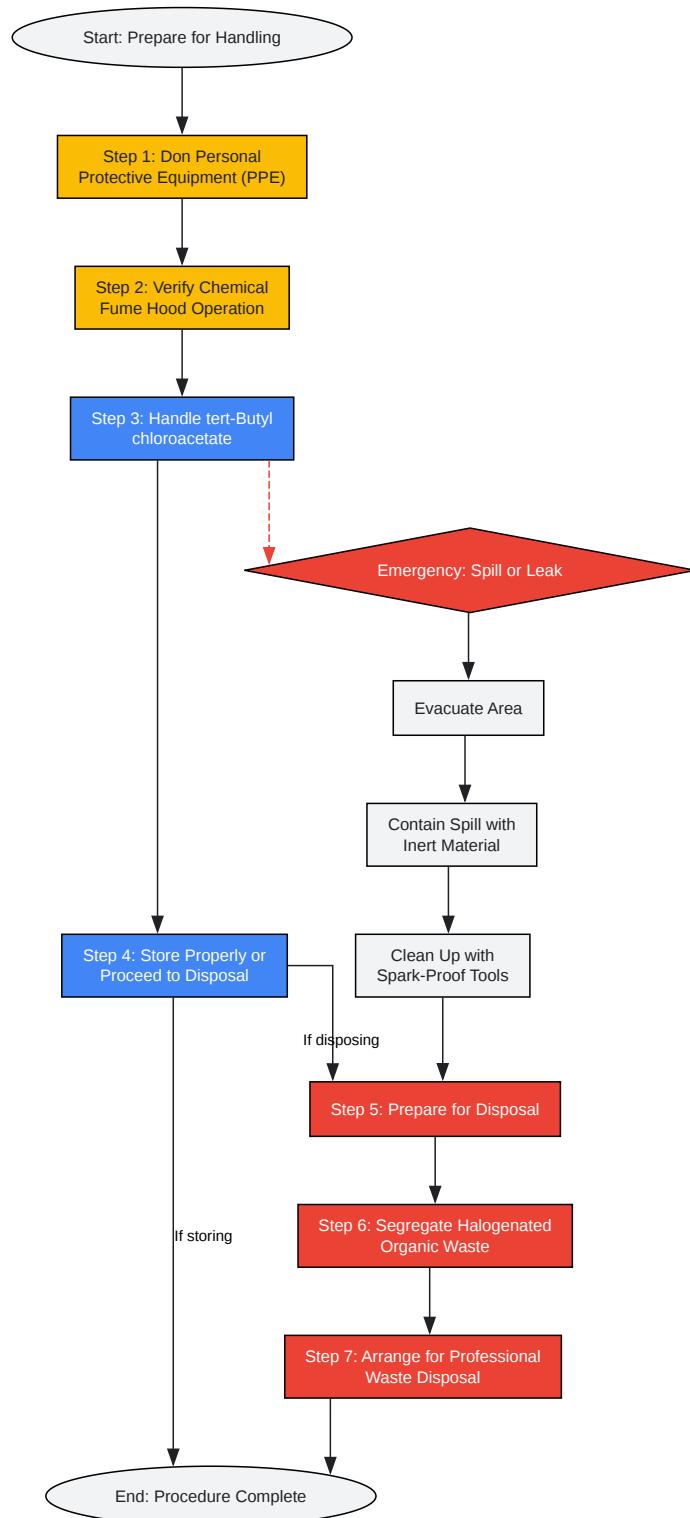
Quantitative Data for **tert-Butyl chloroacetate**

Property	Value
Molecular Formula	C ₆ H ₁₁ ClO ₂
Molecular Weight	150.60 g/mol
CAS Number	107-59-5
Flash Point	46 °C (114.8 °F)
Boiling Point	48-49 °C @ 11 mmHg
Decomposition Temp.	223 °C
Solubility in Water	<0.1 g/L (20 °C)
Specific Gravity	1.053

Source:[3]

Visual Workflow for Handling **tert-Butyl Chloroacetate**

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl chloroacetate** in a laboratory environment.

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